

H-DL-Val-OMe.HCl: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *H-DL-Val-OMe.HCl*

Cat. No.: B555495

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **H-DL-Val-OMe.HCl** (DL-Valine methyl ester hydrochloride). This document synthesizes available data and outlines best practices for maintaining the integrity of this compound in a research and development setting.

Chemical Properties Overview

H-DL-Val-OMe.HCl is the hydrochloride salt of the methyl ester of the racemic amino acid valine. It is a white to off-white crystalline powder. Its structure combines the chirality of an amino acid with a protected carboxylic acid group, making it a valuable building block in peptide synthesis and pharmaceutical development.

Property	Value
Chemical Formula	C ₆ H ₁₄ ClNO ₂
Molecular Weight	167.63 g/mol
CAS Number	5619-05-6
Appearance	White to off-white crystalline powder
Solubility	Soluble in water, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[1][2]

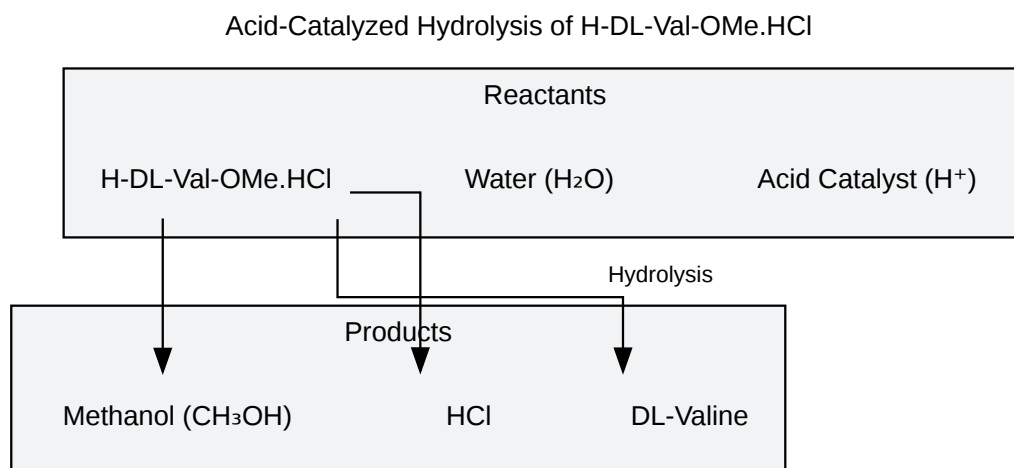
Stability Profile

H-DL-Val-OMe.HCl is generally considered to be a stable compound under appropriate storage conditions.[3][4] The hydrochloride salt form enhances its stability, particularly in comparison to the free base form.[5] However, like other amino acid esters, it is susceptible to degradation, primarily through hydrolysis.

Degradation Pathways

The most probable degradation pathway for **H-DL-Val-OMe.HCl** is the hydrolysis of the methyl ester bond to yield DL-Valine and methanol. This reaction can be catalyzed by the presence of acids or bases. The general mechanism for acid-catalyzed hydrolysis involves protonation of the carbonyl oxygen, followed by nucleophilic attack by water.

Below is a diagram illustrating the acid-catalyzed hydrolysis of **H-DL-Val-OMe.HCl**.



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Caption: Acid-Catalyzed Hydrolysis of **H-DL-Val-OMe.HCl**.

Hazardous decomposition products upon combustion may include oxides of carbon (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride (HCl) gas.[3]

Recommended Storage Conditions

To ensure the long-term stability and integrity of **H-DL-Val-OMe.HCl**, proper storage is crucial. While specific quantitative stability data under various conditions is not readily available in public literature, the following recommendations are based on manufacturer safety data sheets and chemical properties.

Parameter	Recommendation	Rationale
Temperature	A range of temperatures are suggested, from -20°C to room temperature. A conservative approach is to store at 2-8°C. [1][2][3][4][6][7][8]	Lower temperatures slow down potential degradation reactions. The wide range of recommendations suggests that the compound is relatively stable, but refrigeration is a common practice for preserving chemical integrity.
Atmosphere	Store in a tightly sealed container under a dry atmosphere.[1][3][4][8]	The compound is susceptible to hydrolysis, so minimizing exposure to moisture is critical.
Light	Keep in a dark place.[4][8]	Protects against potential photodegradation.
Incompatibilities	Keep away from strong oxidizing agents, heat, and sources of ignition.[3][4]	To prevent potentially hazardous chemical reactions.

Experimental Protocols for Stability Assessment

A stability-indicating assay method (SIAM) is essential for quantifying the stability of **H-DL-Val-OMe.HCl** and detecting its degradation products.[6] High-Performance Liquid Chromatography (HPLC) is the most suitable technique for this purpose.[8] The following outlines a general protocol for developing and validating a SIAM for **H-DL-Val-OMe.HCl**.

Development of a Stability-Indicating HPLC Method

The goal is to develop a method that can separate the intact **H-DL-Val-OMe.HCl** from its potential degradation products, primarily DL-Valine, and any other impurities.

4.1.1 Instrumentation and Columns:

- HPLC system with a UV detector.
- A reverse-phase C18 column is a common starting point for amino acid derivatives.

4.1.2 Mobile Phase Selection:

- A gradient elution with a mixture of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol) is typically employed.
- The pH of the aqueous buffer should be optimized to achieve good peak shape and resolution.

4.1.3 Detection:

- UV detection at a low wavelength (e.g., 210-220 nm) is generally suitable for amino acid derivatives that lack a strong chromophore.

Forced Degradation Studies (Stress Testing)

Forced degradation studies are necessary to generate potential degradation products and to demonstrate the specificity of the analytical method.^[6] A solution of **H-DL-Val-OMe.HCl** should be subjected to the following stress conditions:

- Acid Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
- Base Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: The solid compound is heated at a high temperature (e.g., 105°C) for 24 hours.

- **Photostability:** The solid compound and a solution are exposed to light according to ICH Q1B guidelines.

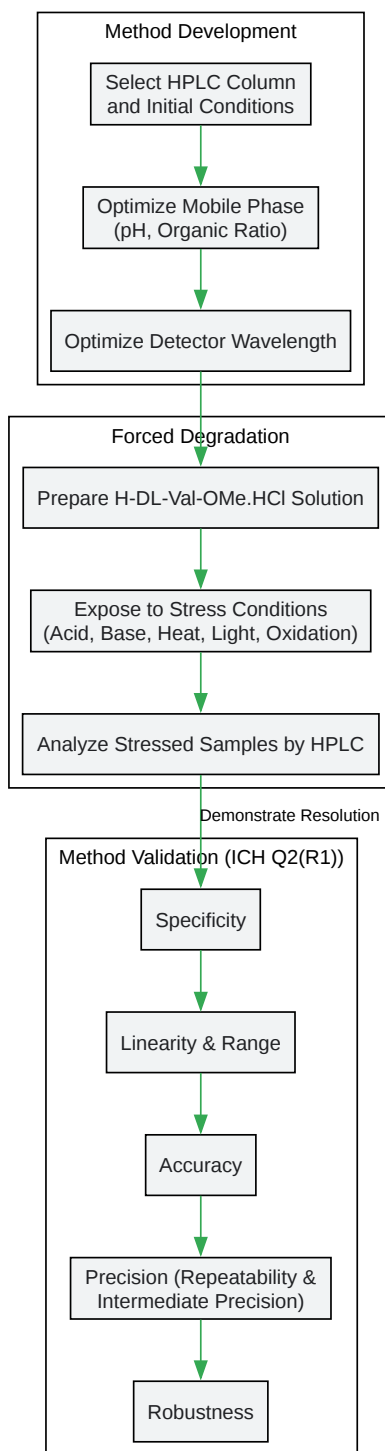
Samples should be analyzed by the developed HPLC method at various time points to track the formation of degradation products.

Method Validation

Once the HPLC method is developed, it should be validated according to ICH guidelines (Q2(R1)) for specificity, linearity, range, accuracy, precision, and robustness.

The following diagram illustrates a typical workflow for the development and validation of a stability-indicating assay method.

Workflow for Stability-Indicating Assay Method (SIAM) Development

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Caption: Workflow for SIAM Development.

Conclusion

H-DL-Val-OMe.HCl is a stable compound when stored under the recommended conditions of low temperature, exclusion of moisture and light, and away from incompatible substances. The primary degradation pathway is hydrolysis of the ester linkage. For quantitative stability assessment, the development and validation of a stability-indicating HPLC method, supported by forced degradation studies, is imperative. Adherence to these guidelines will ensure the integrity and reliability of **H-DL-Val-OMe.HCl** for its intended applications in research and development.

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